

Personal protective equipment for handling 1-(3-Bromophenyl)imidazolidin-2-one

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Compound of Interest

Compound Name: 1-(3-Bromophenyl)imidazolidin-2-one

Cat. No.: B085219

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Essential Safety and Handling Guide for 1-(3-Bromophenyl)imidazolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-(3-Bromophenyl)imidazolidin-2-one**. Adherence to these procedures is essential for ensuring laboratory safety.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **1-(3-Bromophenyl)imidazolidin-2-one**.

Protection Type	Required Equipment	Standards/Specifications
Eye/Face Protection	Tightly fitting safety goggles or a face shield. [1] [2] [3] [4] [5]	Conforming to EN 166 (EU) or OSHA 29 CFR 1910.133 (US).
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing. [1] [2] [3] [6]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374. [4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1] [4] If dust or aerosols may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. [4] [5] [6]	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [5]
General Hygiene	Eyewash stations and safety showers must be in close proximity to the workstation. [4] [6] [7]	N/A

Operational Plan: Safe Handling Procedure

A systematic approach to handling is crucial for laboratory safety.

- Preparation:
 - Ensure all necessary PPE is readily available and in good condition.
 - Verify that a chemical fume hood is operational.
 - Locate the nearest eyewash station and safety shower before beginning work.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Handling:
 - Always handle the chemical in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[4\]](#)

- Avoid contact with skin, eyes, and personal clothing.[[1](#)]
- Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke while handling.
- Storage:
 - Store in a tightly-closed container when not in use.[[1](#)]
 - Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[[1](#)]
 - Store locked up.[[1](#)]

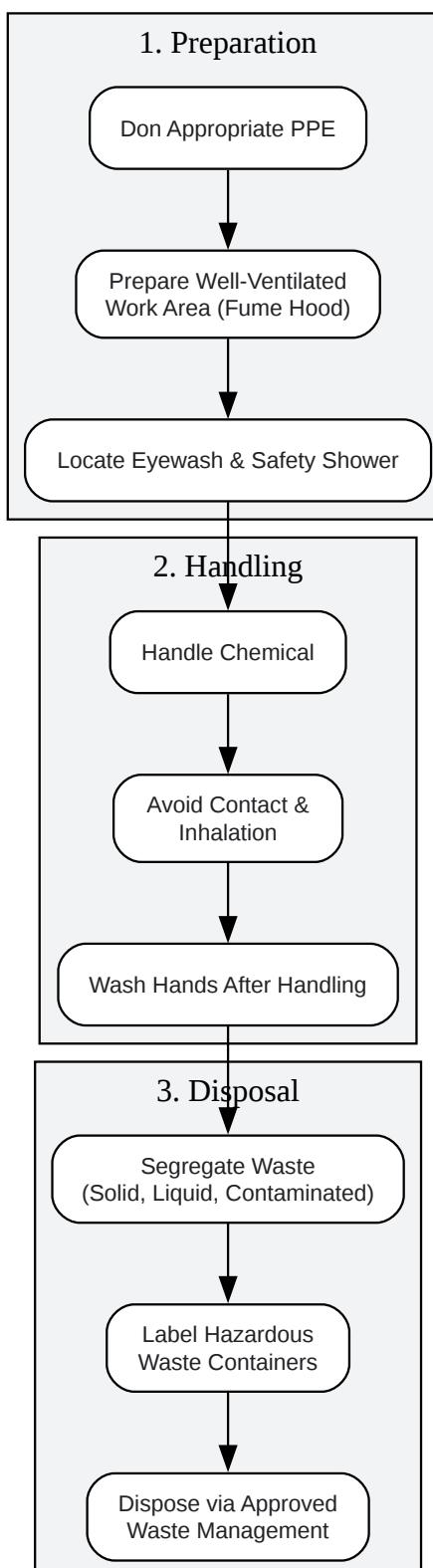
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **1-(3-Bromophenyl)imidazolidin-2-one** and associated materials is critical to prevent environmental contamination and ensure safety.

- Waste Segregation and Collection:
 - Solid Waste: Collect unused or contaminated solid **1-(3-Bromophenyl)imidazolidin-2-one** in a dedicated, clearly labeled, and sealed hazardous waste container.[[3](#)]
 - Liquid Waste: Solutions containing the compound should be collected in a separate, labeled hazardous waste container for halogenated organic solvents.[[3](#)]
 - Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, gloves, and weighing paper, should be disposed of as hazardous waste in the designated solid waste container.[[3](#)]
- Container Management:
 - Ensure all waste containers are in good condition and compatible with the chemical.[[3](#)]

- Label all containers with "Hazardous Waste," the full chemical name "**1-(3-Bromophenyl)imidazolidin-2-one**," and the associated hazards (e.g., "Irritant").[\[3\]](#)
- Keep waste containers closed except when adding waste.[\[3\]](#)
- Final Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)

Experimental Workflow

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Caption: Workflow for the safe handling and disposal of **1-(3-Bromophenyl)imidazolidin-2-one**.

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